

Technical Support Center: Rescalure Field Trials

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Compound of Interest

Compound Name: *Rescalure*

Cat. No.: *B1610670*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals utilizing **Rescalure** for mating disruption of the California red scale (*Aonidiella aurantii*) in field trials.

Frequently Asked Questions (FAQs)

Q1: What is **Rescalure** and how does it work?

A1: **Rescalure** is a synthetic version of the sex pheromone produced by the female California red scale (CRS).^[1] It is used in a pest control strategy known as mating disruption. The product, such as CheckMate® CRS, is formulated in dispensers that release the pheromone into the atmosphere, interfering with the ability of male moths to locate females for mating.^{[2][3]}^[4] This disruption reduces the overall pest population.^{[2][5]} **Rescalure**'s mode of action is non-toxic.^[1]

Q2: What is the typical field life of a **Rescalure** dispenser?

A2: **Rescalure** dispensers, such as CheckMate® CRS, are designed to last for a full calendar year with a single application.^{[2][3][5]} Studies have shown that these dispensers can significantly suppress male CRS captures for up to 8 months.^{[6][7]} The active constituent, **Rescalure**, has been shown to be stable for at least 12 months under ambient temperature conditions (average of 22.2°C).^[1]

Q3: What level of efficacy can be expected from **Rescalure** mating disruption?

A3: Field trials with CheckMate® CRS have demonstrated significant efficacy in reducing California red scale populations. On average, a 90% reduction in cumulative male moth captures in pheromone traps has been observed.^{[6][7]} Furthermore, these trials have shown up to a 75% reduction in heavily infested fruit.^{[6][7]}

Troubleshooting Guide

This guide addresses common challenges encountered during **Rescalure** field trials.

Problem 1: Lower than expected reduction in male moth trap captures.

If you are observing a minimal decrease in the number of male California red scale moths caught in your monitoring traps within the mating disruption plot, consider the following potential causes and solutions.

| Potential Cause | Troubleshooting Steps |
|--------------------------------|---|
| Improper Dispenser Application | <ul style="list-style-type: none">- Verify Dispenser Density: Ensure the correct number of dispensers per unit area has been applied as per the protocol (e.g., 180 dispensers per acre for CheckMate® CRS).[2]- Check Dispenser Placement: Dispensers should be placed in the inner part of the tree canopy at mid-height on a sturdy branch.[4]- Confirm Uniform Distribution: Dispensers should be distributed evenly throughout the treated plot.[4] |
| High Pest Pressure | <ul style="list-style-type: none">- Initial Population Assessment: Mating disruption is most effective against low to moderate pest populations. If the initial CRS density is very high, consider an initial insecticide application to lower the population before deploying Rescalure dispensers.[6][7] |
| Environmental Factors | <ul style="list-style-type: none">- Extreme Temperatures: High temperatures can increase the volatility and release rate of the pheromone, potentially shortening the effective life of the dispenser.[8] While specific data for Rescalure is limited, this is a known factor for other pheromone products.- Strong Winds: Persistent strong winds can carry the pheromone away from the target area, reducing its concentration and effectiveness. Consider reinforcing the upwind edge of the treated plot with additional dispensers.[4] |
| Immigration of Mated Females | <ul style="list-style-type: none">- Plot Size and Buffer Zones: Ensure that your treated plots are sufficiently large and well-separated from untreated areas to minimize the influx of already mated females from outside the treatment zone. |

Problem 2: Significant fruit damage despite a reduction in trap captures.

Observing a decrease in male moth captures but still finding unacceptable levels of fruit damage can be perplexing. Here are some factors to investigate.

| Potential Cause | Troubleshooting Steps |
|--------------------------------------|--|
| Timing of Application | - Synchronization with Pest Lifecycle: Rescalure dispensers should be deployed shortly before the onset of the first male flight of the target generation. Applying them too late may allow a significant number of females to mate before the disruption takes effect. |
| Lure Competition in Monitoring Traps | - High-Dose Lures: The lures in your monitoring traps may be releasing a much higher concentration of pheromone than the dispensers, effectively "out-competing" the disruption in the immediate vicinity of the trap and leading to captures that do not reflect the overall mating disruption in the plot. |
| Inadequate Coverage | - Canopy Density: In orchards with very dense canopies, the pheromone may not be dispersing effectively. Ensure dispensers are placed to allow for adequate air circulation. |

Experimental Protocols

Protocol 1: Field Trial for Evaluating **Rescalure** Efficacy

Objective: To determine the effectiveness of **Rescalure** mating disruption in reducing California red scale populations and crop damage.

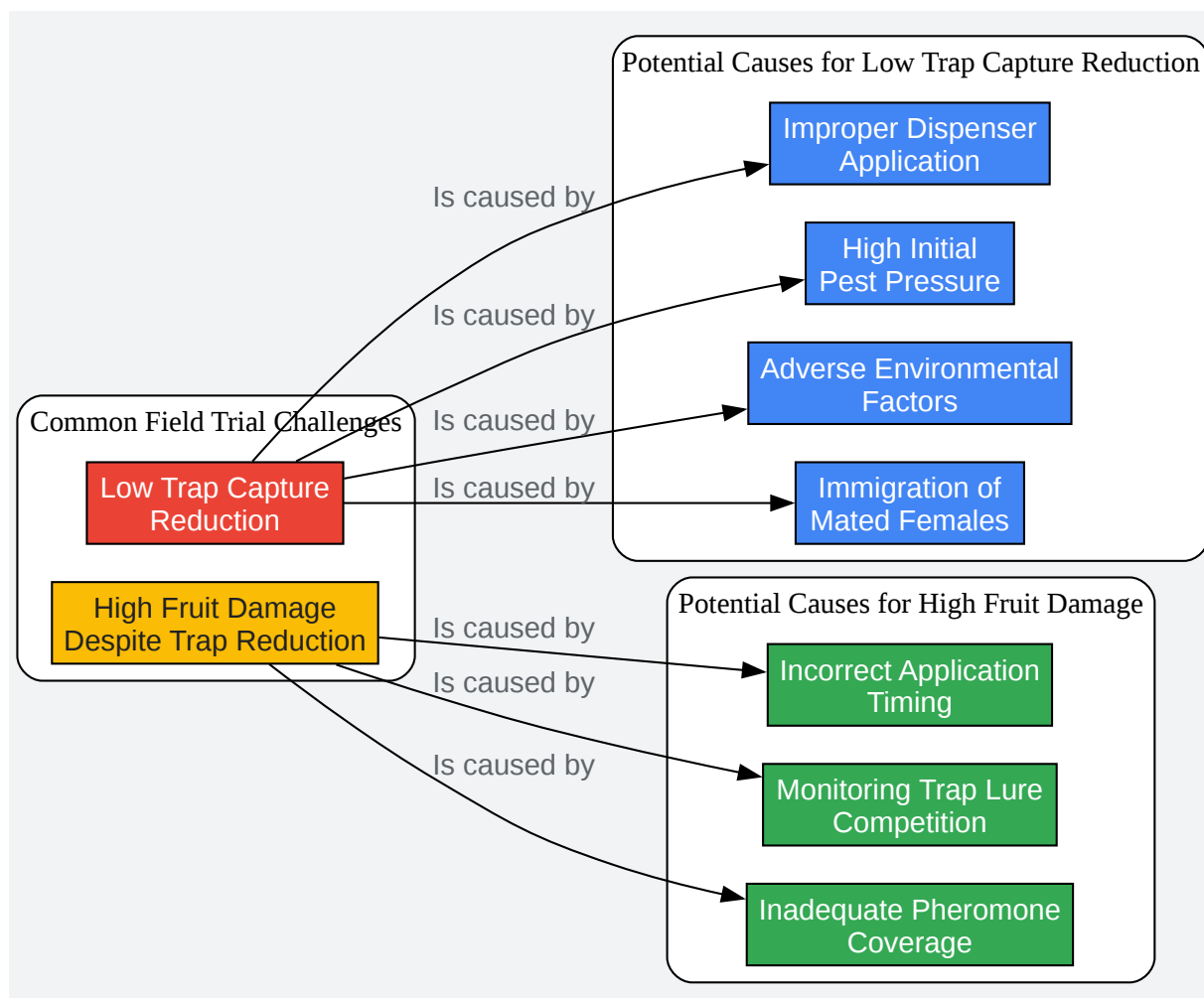
Methodology:

- Site Selection: Choose a location with a known history of California red scale infestation.
- Experimental Design:

- Establish at least two treatments: a **Rescalure**-treated plot and an untreated control plot.
- Employ a Randomized Complete Block Design (RCBD) with a minimum of three to four replications of each treatment to account for field variability.[\[9\]](#)
- Ensure plots are of sufficient size (e.g., at least 1-2 acres each) and are separated by a buffer zone of at least 100 meters to prevent interference between plots.
- Dispenser Application:
 - In the treated plots, apply the **Rescalure** dispensers (e.g., CheckMate® CRS) according to the manufacturer's recommended rate and placement guidelines.[\[2\]](#)[\[4\]](#)
- Data Collection:
 - Pheromone Trap Monitoring:
 - Place pheromone-baited traps in the center of each plot. A common density is one trap per 5-20 acres.[\[2\]](#)
 - Check traps weekly, record the number of captured male CRS moths, and replace sticky liners as needed.[\[10\]](#)
 - Fruit Damage Assessment:
 - At key times during the season and at harvest, randomly select a predetermined number of trees and fruit from the center of each plot to assess for CRS infestation.
 - Record the percentage of infested fruit and the severity of infestation (e.g., number of scales per fruit).
- Data Analysis:
 - Use Analysis of Variance (ANOVA) to compare the mean number of captured moths and the mean percentage of fruit damage between the **Rescalure**-treated and control plots.
[\[10\]](#)

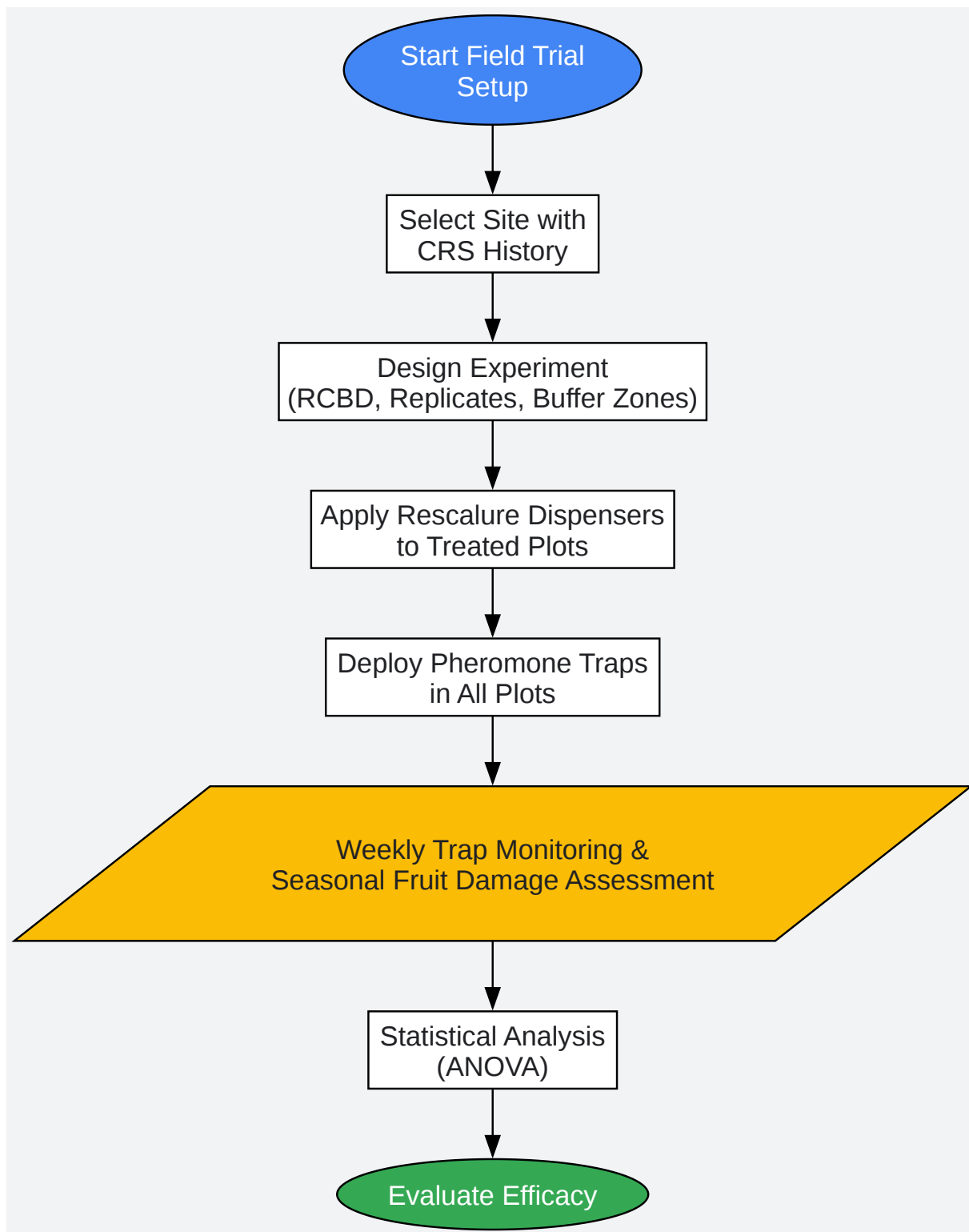
- A statistically significant reduction in moth captures and fruit damage in the treated plots indicates effective mating disruption.

Visualizations



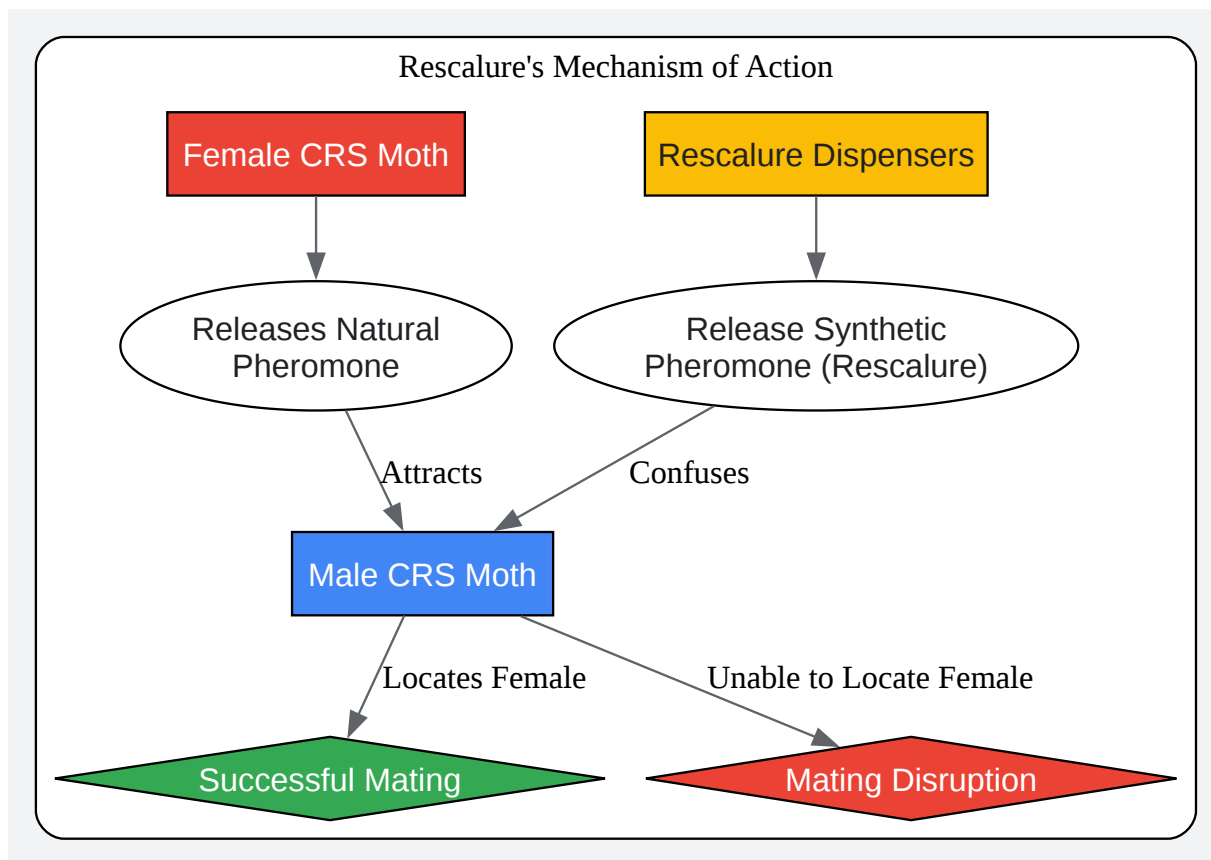
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Caption: Troubleshooting logic for common challenges in **Rescalure** field trials.



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Caption: Workflow for a **Rescalure** mating disruption efficacy trial.



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Caption: Signaling pathway illustrating **Rescalure**'s mating disruption mechanism.

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References

- 1. apvma.gov.au [apvma.gov.au]
- 2. suterra.com [suterra.com]
- 3. CheckMate CRS Dispenser - Suterra - Insecticide - Knowde [knowde.com]

- 4. downloads.regulations.gov [downloads.regulations.gov]
- 5. suterra.com [suterra.com]
- 6. researchgate.net [researchgate.net]
- 7. Mating Disruption of the California Red Scale, *Aonidiella aurantii* (Hemiptera: Diaspididae) in Central California Citrus - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. Pheromone Deployment Strategies for Mating Disruption of a Vineyard Mealybug - PMC [pmc.ncbi.nlm.nih.gov]
- 10. mdpi.com [mdpi.com]
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